

In-Depth Technical Safety Guide: 1,3-Diisopropylurea-d14

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Compound of Interest

Compound Name: 1,3-Diisopropylurea-d14

Cat. No.: B15557294

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Disclaimer: No specific Safety Data Sheet (SDS) for **1,3-Diisopropylurea-d14** was located. The following information is based on the safety data for the non-deuterated analogue, 1,3-Diisopropylurea (CAS No. 4128-37-4). The toxicological and hazardous properties are expected to be nearly identical, with the primary difference being the molecular weight. This guide should be used for research purposes only and is not a substitute for a formal risk assessment.

This technical guide provides a comprehensive overview of the safety information for **1,3-Diisopropylurea-d14**, intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

1,3-Diisopropylurea-d14 is the deuterated form of 1,3-Diisopropylurea, a known degradation product of the herbicide Bromacil.[1][2] It is primarily used as a stable isotope-labeled analytical standard.[3]

Property	Value	Source
Chemical Formula	C7D14H2N2O	[1][2][3]
Molecular Weight	158.301 g/mol	[1][3]
Appearance	White Solid	[2]
Purity	≥95-97%	[4][5]
Melting Point	185-190°C	
Boiling Point	265.4 ± 9.0 °C at 760 mmHg	
Flash Point	113.3 ± 18.9 °C	
Density	0.9 ± 0.1 g/cm ³	
Solubility	Limited solubility in water. Soluble in DMSO and Methanol.[1][6]	
Storage Temperature	-20°C or 2-8°C in a refrigerator.[1][2]	

Hazard Identification and GHS Classification

Based on the non-deuterated analogue, 1,3-Diisopropylurea is considered hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[7]

Hazard Class	Category
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2A
Specific target organ toxicity (single exposure)	Category 3 (Respiratory tract irritation)

GHS Label Elements:

- Pictogram: GHS07 (Exclamation mark)[8]

- Signal Word: Warning[7][8]
- Hazard Statements:
 - H302: Harmful if swallowed.[8]
 - H315: Causes skin irritation.[9]
 - H319: Causes serious eye irritation.[9]
 - H335: May cause respiratory irritation.[9]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[10]
 - P264: Wash skin thoroughly after handling.[8][10]
 - P270: Do not eat, drink or smoke when using this product.[8]
 - P271: Use only outdoors or in a well-ventilated area.[10]
 - P280: Wear protective gloves/ eye protection/ face protection.[10]
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[8]
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[10]
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]
 - P330: Rinse mouth.[8]
 - P405: Store locked up.[10]

- P501: Dispose of contents/container in accordance with local regulations.[10]

Experimental Protocols: Safe Handling and Emergency Procedures

The following protocols are derived from the safety data sheets of the non-deuterated analogue.

Engineering Controls

- Work in a well-ventilated area. Use of a chemical fume hood is recommended.
- Provide appropriate exhaust ventilation at places where dust is formed.[10]
- Ensure a safety shower and eye wash station are readily accessible.[8]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or glasses with side shields.[7]
- Skin Protection: Wear compatible chemical-resistant gloves. Dispose of contaminated gloves after use.[10] A lab coat or other protective clothing should be worn.[7]
- Respiratory Protection: If dust is generated and exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[7]

First-Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[10]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[10]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[10]

- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[10]

Fire-Fighting Measures

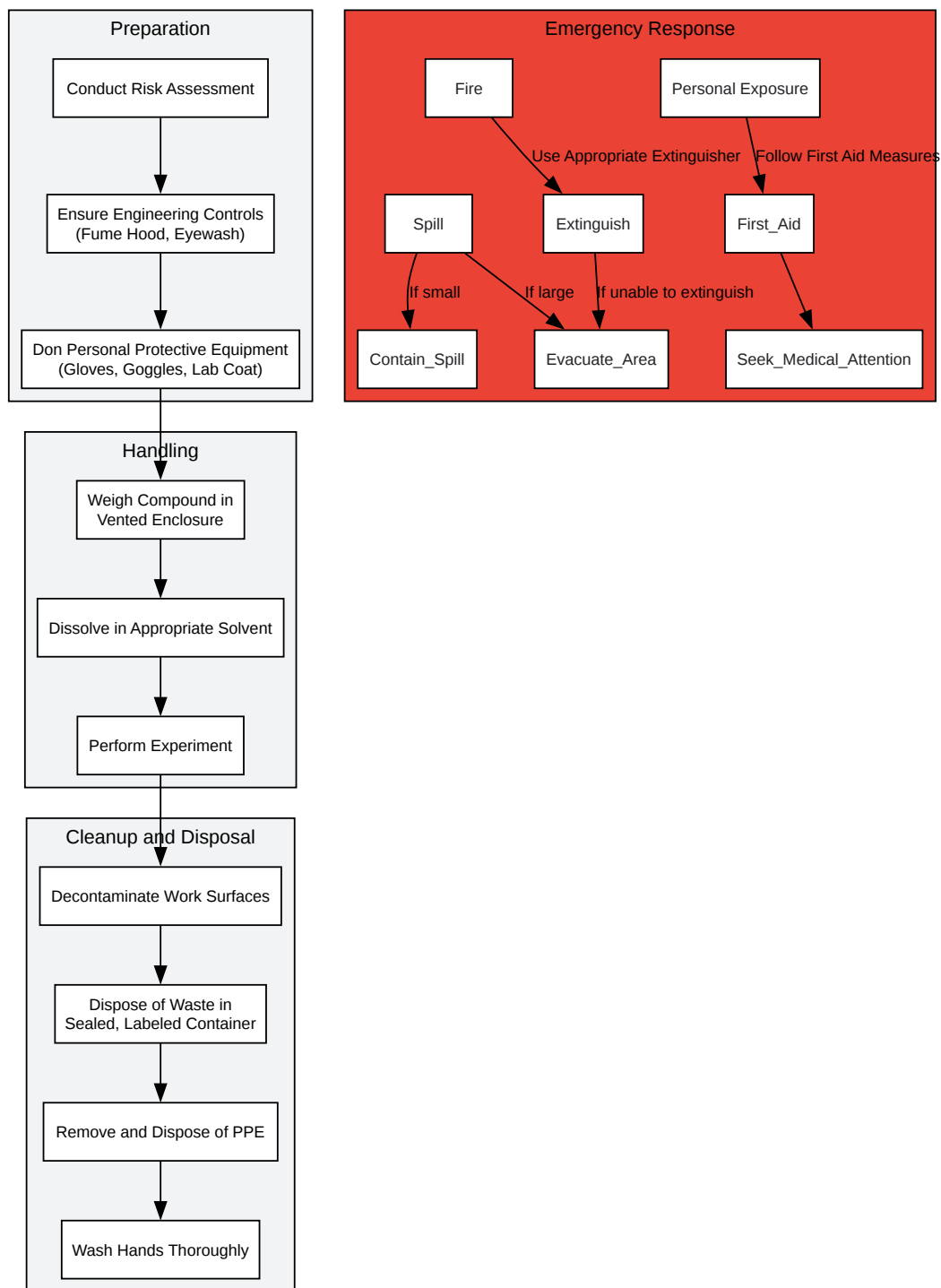
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]
- Hazardous Combustion Products: Carbon oxides and nitrogen oxides.[7]
- Special Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[10]

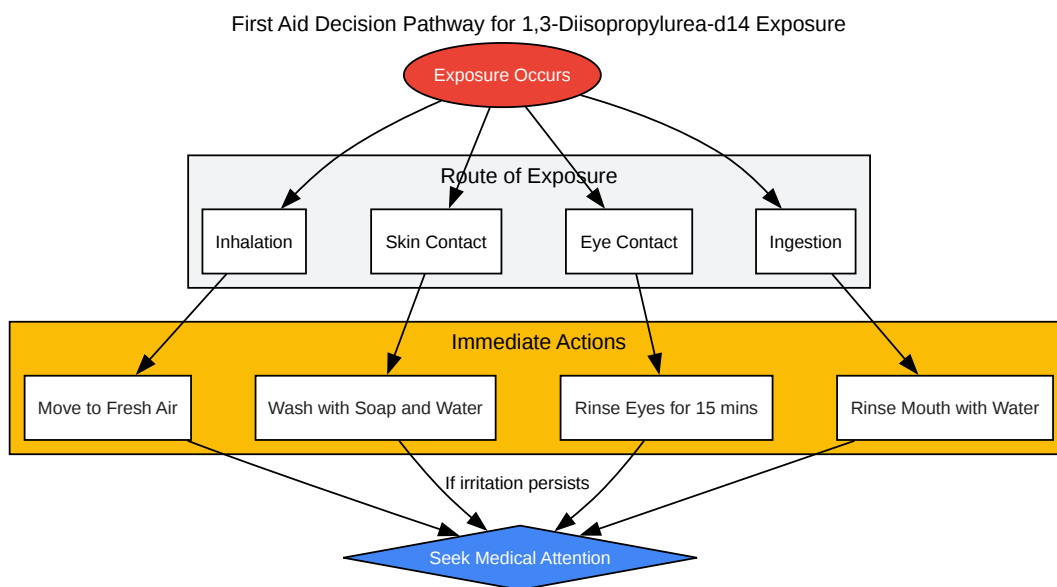
Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[10]
- Environmental Precautions: Do not let the product enter drains.[10]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[10]

Visualized Workflows and Relationships

Safe Handling Workflow for 1,3-Diisopropylurea-d14

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **1,3-Diisopropylurea-d14**.



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